

A Comprehensive Technical Guide to 2-Methoxyethyl Laurate (CAS 6309-52-0)

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Compound of Interest

Compound Name: 2-Methoxyethyl laurate

Cat. No.: B15347580

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a detailed overview of **2-Methoxyethyl laurate** (CAS 6309-52-0), a chemical compound with applications in various scientific and industrial fields. This document covers its chemical and physical properties, outlines a detailed experimental protocol for its synthesis via Fischer esterification, and discusses methods for its purification and characterization. A significant portion of this guide is dedicated to the potential metabolic fate and toxicological implications of the 2-methoxyethoxy moiety, a critical consideration for its use in biological systems. A key feature of this guide is the visualization of a potential signaling pathway associated with the toxicity of its metabolite, methoxyacetic acid. All quantitative data is summarized in structured tables for ease of reference.

Chemical and Physical Properties

2-Methoxyethyl laurate, also known as 2-methoxyethyl dodecanoate, is the ester of lauric acid and 2-methoxyethanol. Its fundamental properties are summarized in the table below.

Property	Value	Reference(s)
CAS Number	6309-52-0	[1]
Molecular Formula	C ₁₅ H ₃₀ O ₃	[1]
Molecular Weight	258.40 g/mol	[1]
IUPAC Name	2-methoxyethyl dodecanoate	
Synonyms	2-Methoxyethyl laurate, Dodecanoic acid, 2-methoxyethyl ester	[1]
Estimated Boiling Point	333.10 °C @ 760.00 mm Hg	[1]
Estimated Flash Point	117.80 °C (244.04 °F)	[1]
Water Solubility	1.119 mg/L @ 25 °C (estimated)	[1]
logP (o/w)	5.230 (estimated)	[1]

Synthesis and Purification

The primary method for synthesizing **2-Methoxyethyl laurate** is through the Fischer esterification of lauric acid with 2-methoxyethanol, using an acid catalyst.

Experimental Protocol: Fischer Esterification

This protocol describes a general procedure for the synthesis of **2-Methoxyethyl laurate**.

Materials:

- Lauric acid (Dodecanoic acid)
- 2-Methoxyethanol
- Concentrated sulfuric acid (H₂SO₄) or p-toluenesulfonic acid (p-TsOH)
- Anhydrous sodium sulfate (Na₂SO₄) or magnesium sulfate (MgSO₄)

- Diethyl ether or other suitable organic solvent
- Saturated sodium bicarbonate solution (NaHCO_3)
- Brine (saturated NaCl solution)

Equipment:

- Round-bottom flask
- Reflux condenser
- Heating mantle or oil bath with magnetic stirrer
- Separatory funnel
- Rotary evaporator
- Apparatus for distillation or column chromatography

Procedure:

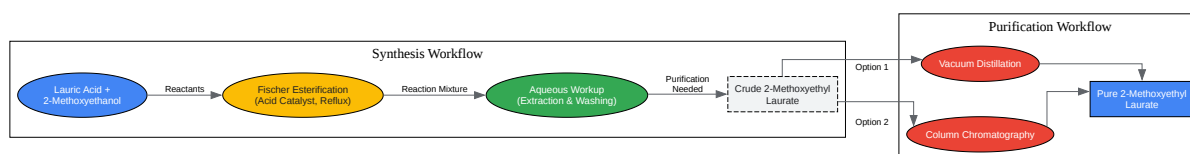
- **Reaction Setup:** In a round-bottom flask, dissolve lauric acid in an excess of 2-methoxyethanol (typically 3-5 equivalents).
- **Catalyst Addition:** While stirring, cautiously add a catalytic amount of concentrated sulfuric acid or p-toluenesulfonic acid to the mixture.
- **Reflux:** Attach a reflux condenser and heat the reaction mixture to reflux. The reaction progress can be monitored by thin-layer chromatography (TLC) or gas chromatography (GC).
- **Workup:** After the reaction is complete, allow the mixture to cool to room temperature. Transfer the mixture to a separatory funnel.
- **Extraction:** Dilute the mixture with diethyl ether. Wash the organic layer sequentially with water, saturated sodium bicarbonate solution to neutralize the acid catalyst, and finally with brine.

- Drying: Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate, filter, and concentrate the solvent using a rotary evaporator.

Purification

The crude **2-Methoxyethyl laurate** can be purified by one of the following methods:

- Vacuum Distillation: This is a suitable method for large-scale purification. The product is distilled under reduced pressure to separate it from any non-volatile impurities and unreacted starting materials.
- Column Chromatography: For smaller-scale purification or to achieve very high purity, silica gel column chromatography can be employed. A non-polar eluent system, such as a mixture of hexane and ethyl acetate, is typically used.



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Caption: Synthesis and Purification Workflow for **2-Methoxyethyl Laurate**.

Analytical Characterization

The structure and purity of **2-Methoxyethyl laurate** can be confirmed using standard analytical techniques.

Nuclear Magnetic Resonance (NMR) Spectroscopy

The ^1H NMR spectrum of **2-Methoxyethyl laurate** will exhibit characteristic signals corresponding to the different proton environments in the molecule. The expected chemical shifts are summarized below.

Protons	Multiplicity	Approximate Chemical Shift (δ , ppm)
CH_3 - (laurate chain)	triplet	0.8-0.9
$-(\text{CH}_2)_8-$ (laurate chain)	multiplet	1.2-1.4
$-\text{CH}_2-\text{CH}_2-\text{C}(\text{O})\text{O}-$	multiplet	1.5-1.7
$-\text{CH}_2-\text{C}(\text{O})\text{O}-$	triplet	2.2-2.3
$\text{O}-\text{CH}_3$	singlet	3.3-3.4
$-\text{O}-\text{CH}_2-\text{CH}_2-\text{O}-$	triplet	3.5-3.7
$-\text{C}(\text{O})\text{O}-\text{CH}_2-$	triplet	4.1-4.3

Infrared (IR) Spectroscopy

The FT-IR spectrum of **2-Methoxyethyl laurate** will show characteristic absorption bands for the ester functional group.

Functional Group	Vibration	Approximate Wavenumber (cm^{-1})
$\text{C}=\text{O}$ (ester)	Stretch	1735-1750
$\text{C}-\text{O}$ (ester)	Stretch	1150-1250
$\text{C}-\text{H}$ (alkane)	Stretch	2850-2960

Metabolism and Toxicological Considerations

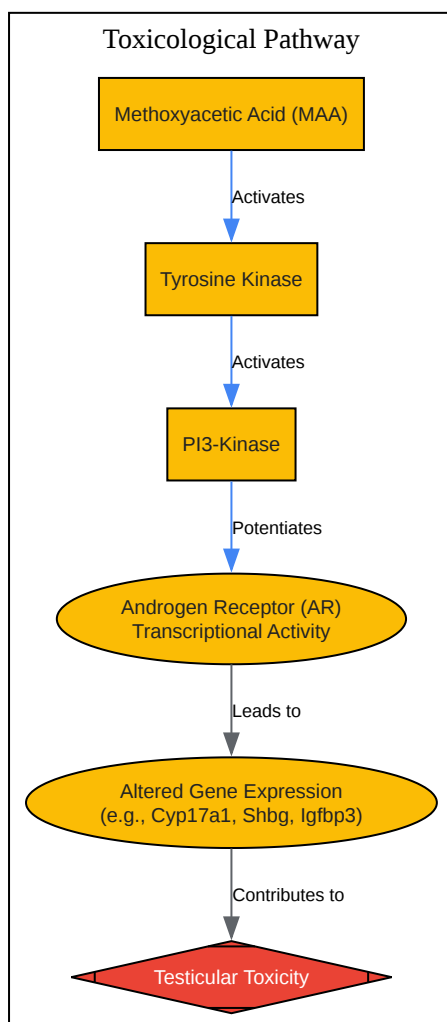
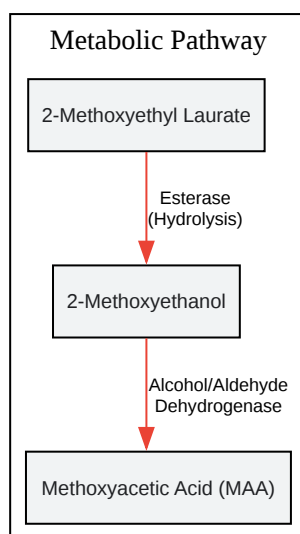
While specific toxicological data for **2-Methoxyethyl laurate** is limited, the safety profile of its potential hydrolysis product, 2-methoxyethanol, and its primary metabolite, methoxyacetic acid (MAA), is well-documented. In biological systems, esterases can hydrolyze **2-Methoxyethyl**

laurate to lauric acid and 2-methoxyethanol. 2-Methoxyethanol is then metabolized by alcohol dehydrogenase to methoxyacetaldehyde, which is further oxidized to methoxyacetic acid.

Methoxyacetic acid is a known reproductive and developmental toxicant. Studies have shown that it can cause testicular atrophy and is teratogenic.

Potential Signaling Pathway of Methoxyacetic Acid Toxicity

Research suggests that methoxyacetic acid may exert its toxic effects by modulating nuclear receptor activity. One proposed mechanism involves the potentiation of the androgen receptor (AR) through a tyrosine kinase signaling pathway that involves phosphatidylinositol 3-kinase (PI3K)[2]. This dysregulation of androgen signaling could contribute to the observed testicular toxicity.



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Caption: Metabolic and Potential Toxicological Pathway of **2-Methoxyethyl Laurate**.

Applications

2-Methoxyethyl laurate finds applications in various fields, leveraging its properties as an ester.

- **Cosmetics and Personal Care:** Due to its emollient properties, it can be used in skin conditioning formulations.
- **Industrial Solvents:** Its ester nature suggests potential use as a solvent for resins, dyes, and other organic materials.
- **Plasticizers:** Similar to other fatty acid esters, it may find use as a plasticizer for certain polymers.
- **Research Chemical:** It serves as a starting material or intermediate in the synthesis of other chemical entities.

Conclusion

2-Methoxyethyl laurate is a fatty acid ester with a range of potential applications. Its synthesis is straightforward, employing the well-established Fischer esterification reaction. Standard analytical techniques can be used for its characterization. A critical consideration for its use, particularly in contexts involving potential human exposure, is its hydrolysis to 2-methoxyethanol and subsequent metabolism to the toxicant methoxyacetic acid. Further research is warranted to fully elucidate the specific biological activities and toxicological profile of the parent ester. This guide provides a foundational technical overview for professionals working with or considering the use of **2-Methoxyethyl laurate**.

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